Application Note: High-Precision Metabolic Tracing and Quantitation Using 5-Pentadecylresorcinol-d29

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Compound of Interest

Compound Name:	*5-Pentadecylresorcinol-d29*
Cat. No.:	*B1163819*

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Introduction & Scientific Rationale

5-Pentadecylresorcinol (5-PDR), a phenolic lipid belonging to the alkylresorcinol (AR) class, exhibits significant biological activities, including modulation of lipid metabolism, antioxidant effects, and membrane stabilization. In metabolic research, accurate quantification and fate mapping of 5-PDR are challenged by the presence of endogenous homologs (e.g., C17:0, C19:0 ARs) and complex lipid matrices.

5-Pentadecylresorcinol-d29 (

, MW ~349.[1][2]69) is a heavily deuterated isotopologue where the pentadecyl alkyl chain is labeled. This tracer offers two critical advantages over standard low-mass isotopes (e.g., d3, d4):

- Interference Elimination: The +29 Da mass shift places the internal standard (ISTD) signal well beyond the isotopic envelope of the native analyte (C15:0) and, crucially, avoids overlap with the naturally occurring C17:0 homolog (+28 Da mass difference), which is a common confounder in biological samples.

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- Metabolic Stability Tracking: The deuterium label is located on the alkyl chain. This allows researchers to distinguish between intact absorption and metabolic processing (e.g.,

  -oxidation) where the chain is shortened, retaining the resorcinol core but losing deuterated units.

Technical Specifications & Preparation

Parameter	Specification
Compound	5-Pentadecylresorcinol-d29 (Adipostatin A-d29)
CAS Number	N/A (Isotopologue of 3158-56-3)
Formula	
Molecular Weight	~349.69 Da (Native: 320.51 Da)
Solubility	Soluble in Methanol, Ethanol, DMSO, Dichloromethane
Storage	-20°C, protected from light and moisture

Stock Solution Protocol

- Primary Stock (1 mg/mL): Dissolve 1 mg of **5-Pentadecylresorcinol-d29** in 1 mL of LC-MS grade Methanol. Vortex for 1 minute.
- Working Standard (1 µg/mL): Dilute the Primary Stock 1:1000 in Methanol/Water (80:20 v/v).
- Stability: Stable for 6 months at -20°C. Avoid multiple freeze-thaw cycles.

Experimental Protocol: Targeted Quantitation (LC-MS/MS)

This protocol utilizes **5-Pentadecylresorcinol-d29** as an Internal Standard (ISTD) for the absolute quantification of native 5-PDR in plasma or tissue.[1]

A. Sample Preparation (Protein Precipitation)

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Rationale: Liquid-Liquid Extraction (LLE) or SPE can be used, but protein precipitation offers high recovery for alkylresorcinols while minimizing matrix effects in negative ion mode.

- Aliquot: Transfer 50 µL of plasma/tissue homogenate to a 1.5 mL centrifuge tube.
- Spike ISTD: Add 10 µL of **5-Pentadecylresorcinol-d29** Working Standard (final concentration dependent on expected range).
- Precipitate: Add 150 µL of ice-cold Methanol (containing 0.1% Formic Acid).
- Extract: Vortex vigorously for 30 seconds. Incubate at -20°C for 20 minutes to aid lipid solubility and protein crash.
- Clarify: Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer: Transfer 100 µL of the supernatant to an LC vial with a glass insert.

B. LC-MS/MS Conditions[1][4]

- Column: C18 Reverse Phase (e.g., Waters ACQUITY UPLC BEH C18, 2.1 x 100 mm, 1.7 µm).
- Mobile Phase A: Water + 5 mM Ammonium Acetate (pH adjusted to 5.0 with Acetic Acid).
- Mobile Phase B: Methanol/Isopropanol (90:10) + 5 mM Ammonium Acetate.[3]
- Flow Rate: 0.4 mL/min.
- Gradient: 60% B to 100% B over 8 minutes. Hold 2 min.
- Ionization: Electrospray Ionization (ESI), Negative Mode. Note: APCI is an alternative if matrix suppression is high.

C. MRM Transitions (Mass Spectrometry)

Rationale: In negative mode, alkylresorcinols form the [M-H]- ion. Fragmentation typically yields the resorcinol ring product ion (m/z ~109) or characteristic chain losses. Since the d29 label is

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on the chain, the precursor is shifted, but the ring fragment (m/z 108/109) often remains unshifted relative to the native compound, provided the ring protons are not exchanged.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Dwell Time (ms)
5-PDR (Native)	319.3 $[M-H]^-$	108.0 (Ring)	28	50
5-PDR-d29 (ISTD)	348.3 $[M-H]^-$	108.0 (Ring)	28	50

Note: The mass shift of +29 Da (319 → 348) ensures zero cross-talk with the C17 homolog (m/z 347), providing superior specificity compared to d3/d4 standards.

Application: Metabolic Fate Mapping

Using **5-Pentadecylresorcinol-d29** to track

-oxidation and chain shortening.

Hypothesis: If 5-PDR undergoes peroxisomal or mitochondrial

-oxidation, the alkyl chain will be shortened by

units.[1] Tracer Logic:

- Native 5-PDR (C15 chain)

  C13 metabolite.[1] Mass shift: -28 Da.[1]

- d29-Tracer (C15-d29 chain)

  C13-d25 metabolite (approx).[1] Mass shift: Loss of

  (-36 Da approx).

Workflow Visualization:

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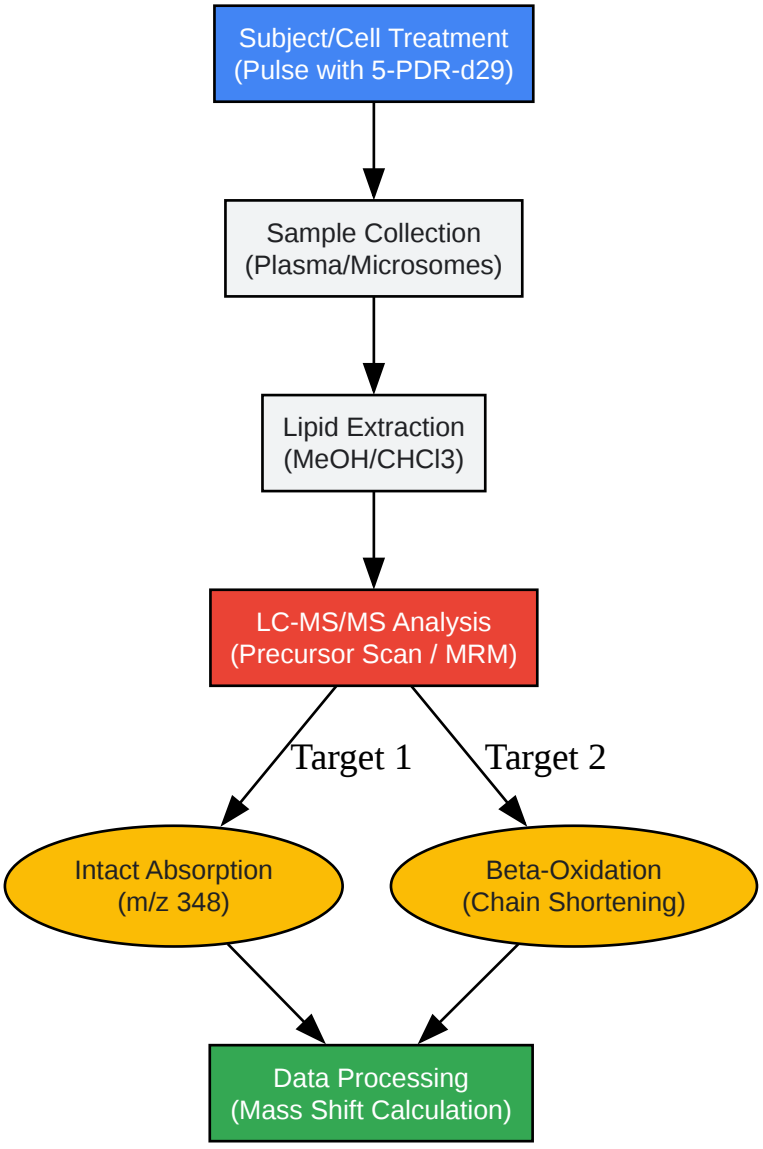

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Figure 1: Experimental workflow for metabolic tracing using **5-Pentadecylresorcinol-d29**.

Data Analysis & Validation

Quantitative Calculation

Calculate the Response Ratio (

) for each sample:

Concentration is derived from a calibration curve plotting

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vs. Concentration Ratio.

Validation Criteria (Self-Validating Protocol)

- Isotopic Purity Check: Inject the d29 standard alone. Ensure <0.5% signal contribution at m/z 319 (Native).
- Retention Time Lock: The deuterated standard may elute slightly earlier than the native compound due to the deuterium isotope effect on lipophilicity. This separation (typically 0.1–0.2 min) validates that the signal is indeed the tracer and not an isobaric interference.
- Linearity:

  over the range of 1 nM to 10 µM.

References

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